

A Comprehensive Technical Guide to 5-Bromo-2-(difluoromethoxy)benzoic acid

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Compound of Interest

Compound Name:	5-Bromo-2-(difluoromethoxy)benzoic acid
Cat. No.:	B1276099

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-2-(difluoromethoxy)benzoic acid is a halogenated aromatic carboxylic acid. Its structural features, including a bromine atom and a difluoromethoxy group on the benzoic acid core, make it a potentially valuable building block in medicinal chemistry and materials science. This document provides a detailed overview of its chemical identity, properties, and a representative synthetic approach.

Chemical Identity and Properties

The fundamental properties of **5-Bromo-2-(difluoromethoxy)benzoic acid** are summarized below. It is important to note that while some physical properties are predicted, they provide valuable estimates for experimental design.

Property	Value	Source
IUPAC Name	5-Bromo-2-(difluoromethoxy)benzoic acid	N/A
CAS Number	438221-79-5	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₅ BrF ₂ O ₃	[1] [2] [3]
Molecular Weight	267.02 g/mol	[1] [2] [3]
Canonical SMILES	C1=CC(=C(C=C1Br)C(=O)O)O C(F)F	[1]
Boiling Point (Predicted)	328.1±42.0 °C	[5]
Density (Predicted)	1.740±0.06 g/cm ³	[5]
pKa (Predicted)	2.75±0.36	[5]

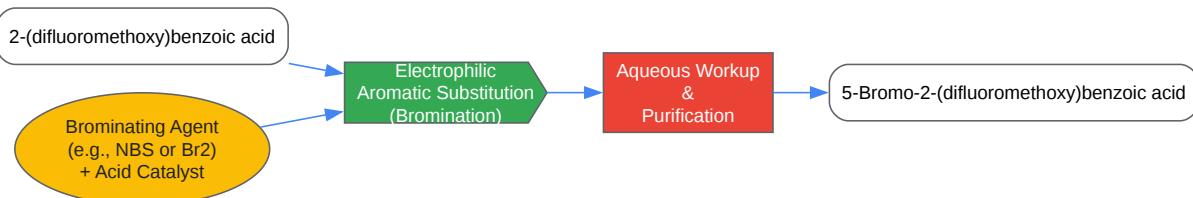
Chemical Structure

The two-dimensional chemical structure of **5-Bromo-2-(difluoromethoxy)benzoic acid** is depicted below, illustrating the arrangement of the bromine atom and the difluoromethoxy group on the benzoic acid ring.

Figure 1: 2D Structure of **5-Bromo-2-(difluoromethoxy)benzoic acid**.

Synthesis Pathway

A specific, detailed experimental protocol for the synthesis of **5-Bromo-2-(difluoromethoxy)benzoic acid** is not readily available in the public domain. However, a general synthetic strategy can be proposed based on established organic chemistry principles and synthesis routes for structurally similar compounds. A plausible approach involves the bromination of a 2-(difluoromethoxy)benzoic acid precursor. The following diagram illustrates a representative workflow for such a transformation.



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Figure 2: Representative workflow for the synthesis of **5-Bromo-2-(difluoromethoxy)benzoic acid**.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis of **5-Bromo-2-(difluoromethoxy)benzoic acid** are not currently published in peer-reviewed literature. The synthesis would likely follow the general principles of electrophilic aromatic substitution, as depicted in Figure 2. Key experimental considerations would include the choice of brominating agent (e.g., N-Bromosuccinimide or elemental bromine), the catalyst (e.g., a strong acid), reaction temperature, and purification method (e.g., recrystallization or column chromatography).

Signaling Pathways and Biological Activity

As of the date of this document, there is no published research detailing the involvement of **5-Bromo-2-(difluoromethoxy)benzoic acid** in any specific biological signaling pathways or its pharmacological activity. Its structural similarity to other bioactive benzoic acid derivatives suggests potential for further investigation in drug discovery programs.

Conclusion

5-Bromo-2-(difluoromethoxy)benzoic acid is a chemical compound with potential applications in research and development, particularly in the synthesis of novel pharmaceutical agents and functional materials. While its fundamental chemical identity is established, a comprehensive experimental characterization and exploration of its biological activity are yet to

be reported. The information provided in this guide serves as a foundational resource for professionals interested in this molecule.

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